

Application Notes and Protocols: Arachidonoyl Serinol in Cardiovascular Research Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Arachidonoyl Serinol

Cat. No.: B15573588

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Introduction

Arachidonoyl Serinol (AA-S) is an endogenous endocannabinoid-like lipid that has garnered significant interest in cardiovascular research. Structurally related to anandamide, AA-S exhibits potent vasoactive properties, primarily inducing endothelium-dependent vasodilation. [1][2] Unlike classical cannabinoids, AA-S displays very weak affinity for the cannabinoid receptors CB1 and CB2, and the transient receptor potential vanilloid 1 (TRPV1) receptor.[1][2] This unique pharmacological profile suggests that AA-S may act through a novel, yet to be fully characterized, G-protein coupled receptor on endothelial cells. Its mechanism of action involves the activation of key signaling pathways, including the phosphatidylinositol 3-kinase (PI3K)/Akt and the p44/42 mitogen-activated protein kinase (MAPK) pathways, positioning it as a molecule of interest for investigating vascular tone regulation and developing novel therapeutic strategies for cardiovascular diseases.

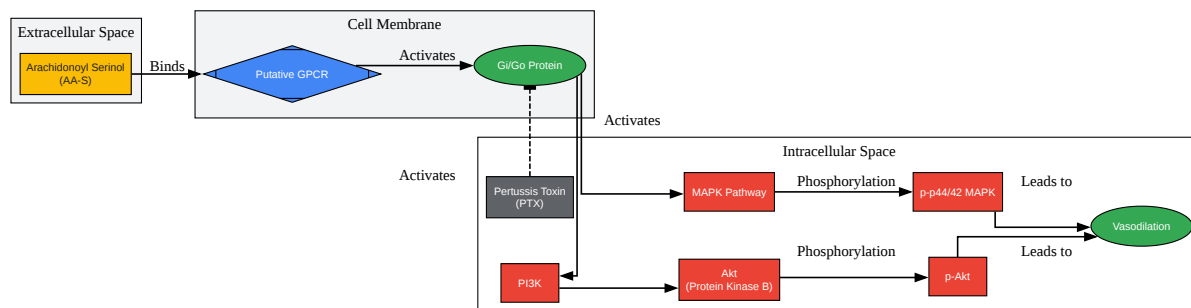
Quantitative Data Summary

The following table summarizes the key quantitative data regarding the effects of **Arachidonoyl Serinol** in various cardiovascular research models.

Parameter	Model System	Value	Notes	Reference
EC50 for Vasorelaxation	Rat Isolated Mesenteric Arteries	550 nM	[1]	[1]
Rat Isolated Abdominal Aorta	≈1200 nM	[1]		
Maximal Relaxation	Rat Aortic Rings (Endothelium-Intact)	60 ± 4%	[1]	
Rat Aortic Rings (Endothelium-Denuded)	29 ± 1%	Demonstrates endothelium-dependency.	[1]	
Receptor Binding Affinity	Cannabinoid CB1 Receptor	<1% of anandamide's potency	Very weak binding.	
Cannabinoid CB2 Receptor	No significant binding	[1]		
TRPV1 Receptor	No significant binding	[1]		

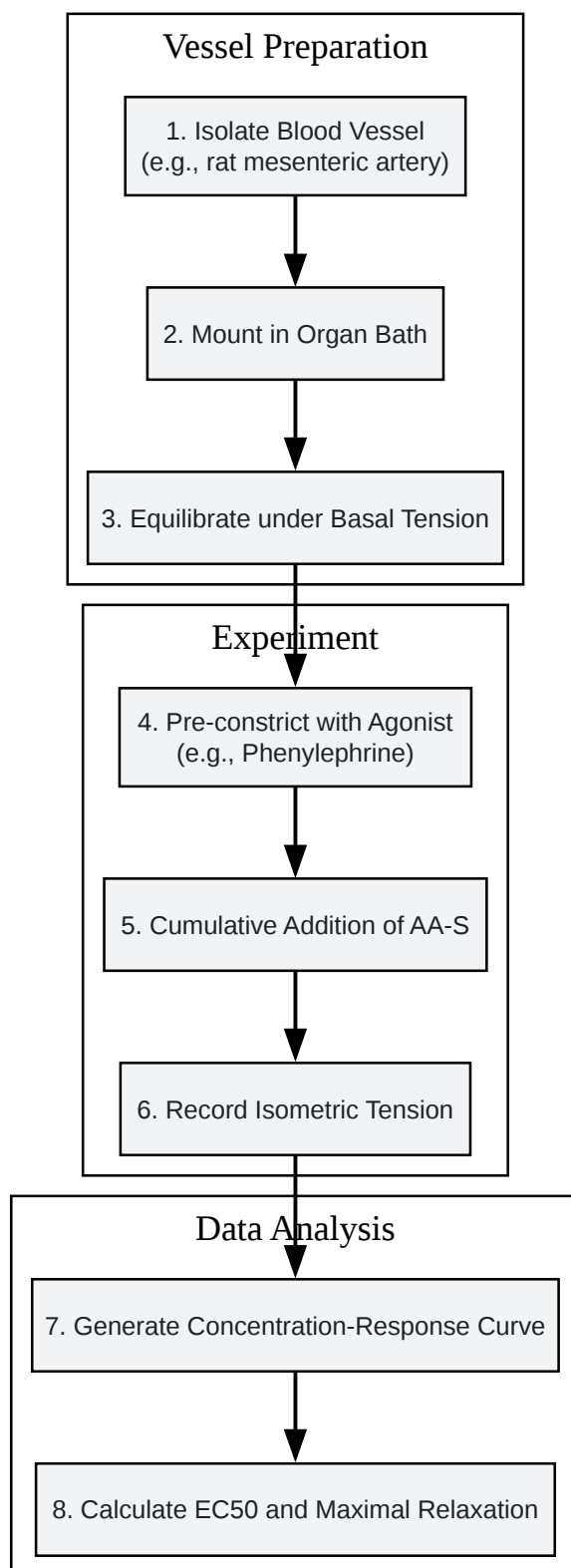
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of **Arachidonoyl Serinol** in endothelial cells and a typical experimental workflow for studying its vasorelaxant effects.



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Proposed signaling pathway of **Arachidonoyl Serinol** in endothelial cells.



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References

- 1. N-arachidonoyl l-serine, an endocannabinoid-like brain constituent with vasodilatory properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. N-arachidonoyl L-serine, an endocannabinoid-like brain constituent with vasodilatory properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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